

Application Note: Stereoselective Synthesis of *cis*-2-Octene (Z-2-Octene)

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Compound of Interest

Compound Name: *cis*-2-Octene

CAS No.: 7642-04-8

Cat. No.: B1239412

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Executive Summary

The stereoselective synthesis of ***cis*-2-octene** (Z-2-octene) presents a classic thermodynamic challenge: the *cis*-isomer is sterically more congested and thermodynamically less stable than its *trans* (E) counterpart (approx. 1.0 kcal/mol difference). High-purity *cis*-alkenes are critical intermediates in the synthesis of pheromones, lipid chains, and complex natural products where olefin geometry dictates biological activity.

This guide details two distinct, field-validated protocols for synthesizing ***cis*-2-octene**. Method A (Lindlar Hydrogenation) is the industry standard for scalability and atom economy, utilizing the partial reduction of 2-octyne. Method B (Wittig Olefination) offers a *de novo* approach for constructing the carbon skeleton with high stereocontrol using unstabilized ylides.

Method A: Lindlar Semihydrogenation (Scalable Protocol)

Principle & Mechanism

The most robust route to **cis-2-octene** involves the partial hydrogenation of 2-octyne. Standard palladium catalysts (Pd/C) are too active, reducing alkynes all the way to alkanes. To stop at the alkene, we employ Lindlar's Catalyst (Pd/CaCO₃ poisoned with lead acetate).^{[1][2][3]}

Critical Control Point: The addition of Quinoline is mandatory. It acts as a competitive inhibitor, occupying active sites on the palladium surface to further reduce catalyst activity and prevent the isomerization or over-reduction of the newly formed alkene.

Reaction Pathway Visualization



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Figure 1: Surface-mediated mechanism of Lindlar hydrogenation. The 'poisoned' catalyst facilitates syn-addition while preventing re-adsorption of the alkene.

Experimental Protocol

Reagents:

- 2-Octyne (98% purity)
- Lindlar Catalyst (5% Pd on CaCO₃, poisoned with Pb)^[2]
- Quinoline (Synthetic grade)
- Methanol (HPLC grade)
- Hydrogen gas (Balloon pressure)^[1]

Step-by-Step Workflow:

- Catalyst Preparation: In a dry 250 mL round-bottom flask (RBF), suspend Lindlar Catalyst (5 wt% loading relative to alkyne mass) in Methanol (0.5 M concentration relative to substrate).

- Poisoning: Add Quinoline (0.2 equivalents relative to Pd content). Stir for 10 minutes to allow amine coordination to the metal surface.
- Substrate Addition: Add 2-Octyne (10.0 mmol) to the suspension.
- Hydrogenation:
 - Purge the flask with Nitrogen () for 5 minutes.
 - Switch to a Hydrogen () balloon. Insert a needle through the septum to bubble through the solvent for 2 minutes, then pull the needle up to the headspace.
 - Stir vigorously at room temperature ().
- Monitoring (Self-Validating Step): Monitor via GC-MS or TLC every 30 minutes. The reaction is complete when the alkyne peak disappears. Note: Extended stirring after consumption of starting material increases the risk of isomerization.
- Workup: Filter the mixture through a pad of Celite to remove the Pd catalyst. Rinse with pentane.
- Purification: Concentrate the filtrate. If Quinoline remains, perform a rapid wash with 1M HCl (cold) to remove it, followed by drying over .

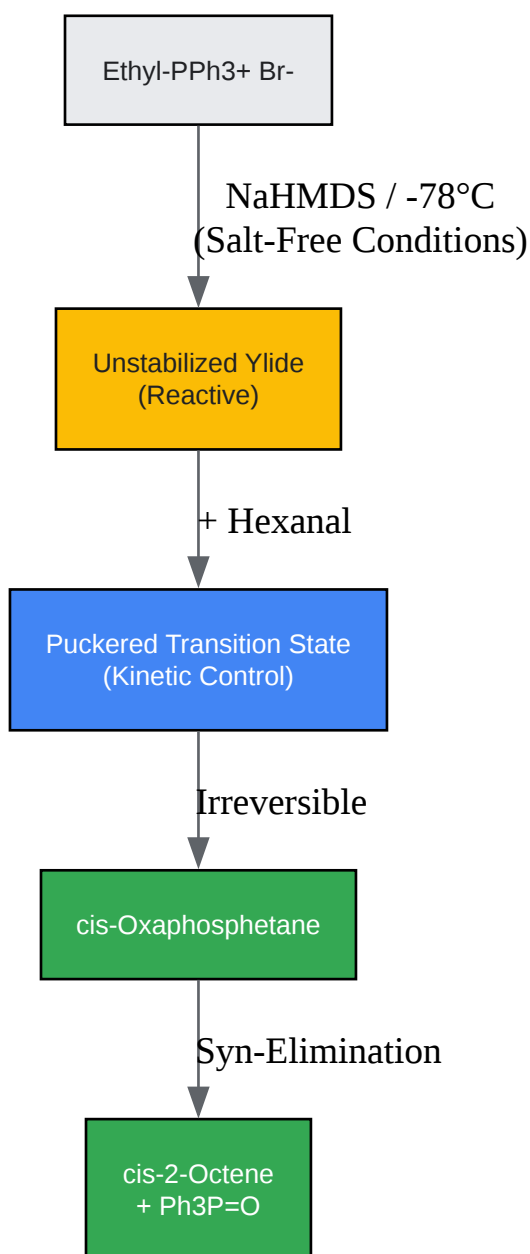
Method B: Salt-Free Wittig Reaction (De Novo Synthesis)

Principle & Mechanism

When a carbon skeleton must be built from smaller units, the Wittig reaction is preferred. To achieve Z-selectivity, we utilize an unstabilized ylide (ethyltriphenylphosphonium bromide) reacting with an aldehyde (hexanal).

The "Salt-Free" Requirement: Lithium salts (LiBr, LiI) stabilize the betaine intermediate, allowing equilibration to the thermodynamic trans-product. To ensure cis-selectivity, we use sodium or potassium bases (NaHMDS or KHMDS) which precipitate halide salts, preventing this equilibration and enforcing kinetic control.

Kinetic Pathway Visualization



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Figure 2: Kinetic pathway of the salt-free Wittig reaction. Low temperature and lack of lithium salts prevent equilibration to the trans-isomer.

Experimental Protocol

Reagents:

- Ethyltriphenylphosphonium bromide (Dried under vacuum)
- Hexanal (Freshly distilled)
- NaHMDS (1.0 M in THF)
- Anhydrous THF

Step-by-Step Workflow:

- Ylide Generation: In a flame-dried Schlenk flask under Argon, suspend Ethyltriphenylphosphonium bromide (11.0 mmol) in anhydrous THF (50 mL).
- Deprotonation: Cool to -78°C (Dry ice/acetone bath). Add NaHMDS (10.5 mmol) dropwise. The solution will turn deep orange/red, indicating ylide formation. Stir for 1 hour at -78°C .
- Addition: Add Hexanal (10.0 mmol) dropwise over 10 minutes. Crucial: Maintain -78°C to ensure kinetic control.
- Reaction: Stir at -78°C for 2 hours, then allow the mixture to warm slowly to room temperature over 4 hours.
- Quench: Quench with saturated solution.
- Workup: Extract with pentane (3x). The Triphenylphosphine oxide (TPPO) byproduct is insoluble in pentane and will precipitate. Filter off the TPPO.
- Purification: Distillation or flash chromatography (100% Pentane) yields pure **cis-2-octene**.

Quality Control & Characterization Data

To validate stereochemistry,

-NMR is the definitive tool. The coupling constant (

) between vinyl protons differentiates isomers.^[4]

Parameter	cis-2-Octene (Target)	trans-2-Octene (Impurity)
Vinyl Proton Shift	5.30 - 5.45 ppm	5.35 - 5.50 ppm
Coupling Constant ()	10 - 12 Hz (Characteristic)	15 - 16 Hz
Boiling Point		
Retention Time (GC)	Typically elutes after trans on polar columns	Typically elutes before cis on polar columns

Self-Validation Check:

- If your NMR spectrum shows a doublet of triplets with Hz, your catalyst was likely under-poisoned (Lindlar) or your temperature spiked (Wittig), leading to isomerization.

Safety & Handling

- Flammability: **cis-2-Octene** is a Category 2 Flammable Liquid (H225).^[5] Ground all glassware to prevent static discharge.
- Catalyst Fire Risk: Dry Lindlar catalyst can be pyrophoric, especially after hydrogenation. Always keep the filtered catalyst wet with water or solvent before disposal into a dedicated heavy metal waste container.
- Toxicity: Quinoline and Phosphonium salts are toxic. Use a fume hood.

References

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